

DAA-1106: A Technical Guide to its Discovery, Synthesis, and Mechanism of Action

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Compound of Interest		
Compound Name:	DAA-1106	
Cat. No.:	B1669734	Get Quote

An In-depth Whitepaper for Researchers and Drug Development Professionals

Introduction: **DAA-1106**, chemically known as N-(2,5-dimethoxybenzyl)-N-(5-fluoro-2-phenoxyphenyl)acetamide, is a potent and selective agonist for the 18 kDa translocator protein (TSPO), formerly known as the peripheral benzodiazepine receptor (PBR).[1] Its high affinity and specificity have established it as a critical tool in neuroscience research, particularly as a radiolabeled ligand for Positron Emission Tomography (PET) imaging of neuroinflammation.[2] In pathological conditions of the central nervous system, such as Alzheimer's disease, traumatic brain injury, and encephalitis, the expression of TSPO is significantly upregulated in activated microglia and astrocytes.[3][4][5] Consequently, radiolabeled **DAA-1106** allows for the in vivo visualization and quantification of these glial cell responses, offering a valuable biomarker for disease progression and therapeutic response. This technical guide provides a comprehensive overview of the discovery, synthesis, and proposed signaling pathways of **DAA-1106**.

Quantitative Data: Binding Affinity and Pharmacokinetics

The affinity of **DAA-1106** for TSPO has been characterized across various species and experimental conditions. The following tables summarize key quantitative data from the literature.



Table 1: In Vitro Binding Affinity of DAA-1106 for TSPO/PBR

Species/Tissue	Radioligand	Parameter	Value	Reference
Rat Brain Mitochondria	[3H]DAA1106	Kd	0.12 ± 0.03 nM	[6]
Rat Brain Mitochondria	[3H]DAA1106	Bmax	161.03 ± 5.80 fmol/mg protein	[6]
Rat Brain	[11C]DAA1106	Ki	0.043 nM	[7][8]
Monkey Brain	[11C]DAA1106	Ki	0.188 nM	[7][8]
Rat Whole Brain	[3H]PK 11195	IC50	0.28 nM	[9]
Rat Whole Brain	[3H]Ro 5-4864	IC50	0.21 nM	[9]
Human Brain (High-Affinity Binders)	Unlabeled DAA1106	Ki	2.8 ± 0.3 nM	[10]
Human Brain (Low-Affinity Binders)	Unlabeled		13.1 ± 1.3 nM	[10]
Human Brain (Mixed-Affinity Binders)	Unlabeled DAA1106	Ki	4.8 ± 0.4 nM	[10]

Table 2: Radiosynthesis and Pharmacokinetic Parameters of Radiolabeled DAA-1106



Radiotracer	Precursor	Radiochemi cal Yield	Specific Activity	Key Observatio n	Reference
[11C]DAA110 6	DAA-1123	72 ± 16%	90-156 GBq/ μmol	High specific binding to PBR in mouse brain.	[7]
[11C]DAA110 6	DAA-1123	Up to 25%	Up to 200 GBq/μmol	Robust synthesis for in vivo imaging in rabbits.	[11]
[18F]DAA110 6	Spirocyclic Iodonium Ylide	6%	60-100 GBq/ μmol	Automated synthesis for preclinical and clinical use.	[8]

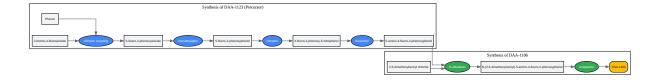
Synthesis Pathway

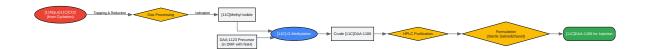
The synthesis of **DAA-1106** involves the preparation of a key precursor, followed by a final coupling or modification step. The radiosynthesis, particularly for the widely used [11C]DAA1106, is well-documented.

Proposed Chemical Synthesis of DAA-1106

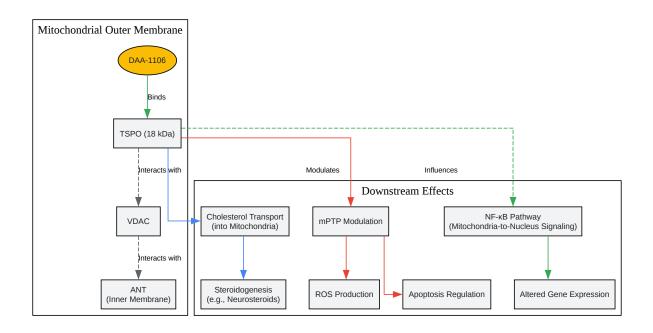
A plausible synthetic route for **DAA-1106**, based on available information, is outlined below. The synthesis of the precursor, DAA-1123 (N-(5-fluoro-2-phenoxyphenyl)-N-(2-hydroxy-5-methoxybenzyl)-acetamide), is described as a four-step process.[11]











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